

Benzene-1,3-disulfonamide molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzene-1,3-disulfonamide

Cat. No.: B1229733

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Technical Guide: Benzene-1,3-disulfonamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **Benzene-1,3-disulfonamide**, a compound of interest in various chemical and pharmaceutical research fields. This document presents its molecular formula and weight in a clear, tabular format and includes a structural representation to aid in understanding its molecular composition.

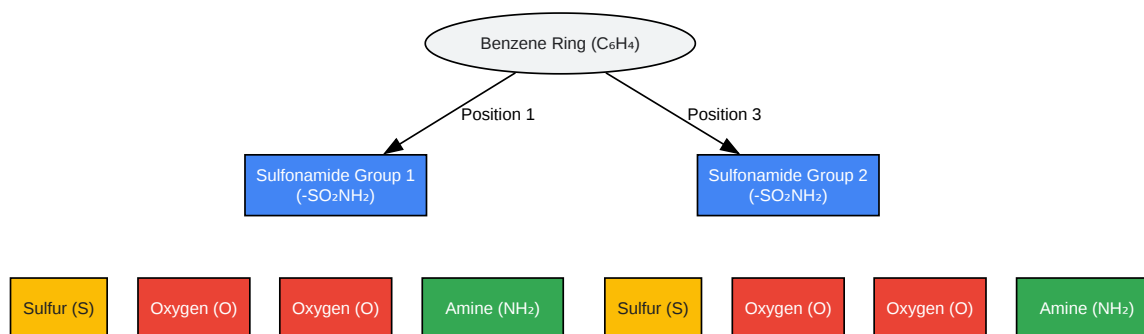
Core Molecular Data

The fundamental molecular characteristics of **Benzene-1,3-disulfonamide** are summarized below. This data is essential for stoichiometric calculations, analytical method development, and interpretation of experimental results.

Parameter	Value
Molecular Formula	C ₆ H ₈ N ₂ O ₄ S ₂ [1]
Molecular Weight	236.273 g/mol [1]

Molecular Structure and Connectivity

To visualize the atomic arrangement and functional groups of **Benzene-1,3-disulfonamide**, a logical diagram of its constituent parts is provided. The central benzene ring is substituted with two sulfonamide groups at the meta positions (1 and 3).



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Logical relationship of **Benzene-1,3-disulfonamide** components.

Experimental Protocols

Detailed experimental methodologies for the synthesis, purification, and analysis of **Benzene-1,3-disulfonamide** are critical for reproducible research. While specific protocols can vary, a general workflow is outlined below.

Synthesis

A common synthetic route involves the chlorosulfonation of benzene followed by amination.

- **Chlorosulfonation of Benzene:** Benzene is reacted with an excess of chlorosulfonic acid. The reaction temperature is carefully controlled to prevent side reactions.
- **Amination:** The resulting benzene-1,3-disulfonyl chloride is then reacted with an aqueous solution of ammonia. This step is typically performed at a low temperature to yield the desired disulfonamide.

Purification

The crude product is often purified by recrystallization from a suitable solvent, such as water or an ethanol-water mixture, to remove unreacted starting materials and byproducts.

Characterization

The identity and purity of the synthesized **Benzene-1,3-disulfonamide** can be confirmed using various analytical techniques:

- Melting Point Determination: Comparison with the literature value.
- Spectroscopy:
 - Nuclear Magnetic Resonance (NMR): ^1H and ^{13}C NMR spectroscopy to confirm the chemical structure.
 - Infrared (IR) Spectroscopy: To identify the characteristic vibrational frequencies of the sulfonamide and aromatic functional groups.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the compound.

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References

- 1. Benzene-1,3-disulfonamide | lookchem [lookchem.com]
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